Application Notes and Protocols for the Analytical Characterization of Mniopetal B

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Compound of Interest

Compound Name:	*Mniopetal B*
CAS No.:	*158760-99-7*
Cat. No.:	*B12783454*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mniopetal B is a member of the drimane sesquiterpenoid class of natural products, isolated from fungi of the genus Mniopetalum. Drimane sesquiterpenoids are known for their diverse and potent biological activities, including antifungal, antimicrobial, and cytotoxic effects. Notably, the related compound Mniopetal E has been identified as an inhibitor of HIV-1 reverse transcriptase. Given the therapeutic potential of this compound class, rigorous analytical characterization of **Mniopetal B** is essential for drug discovery and development efforts.

These application notes provide a comprehensive overview of the analytical methods and detailed protocols for the isolation, purification, and structural elucidation of **Mniopetal B**. Due to the limited availability of specific data for **Mniopetal B** in the public domain, this document will utilize a representative drimane sesquiterpenoid structure for illustrative purposes and will focus on the general analytical workflow applicable to this class of compounds.

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Physicochemical Properties and Representative Structure

While the exact structure of **Mniopetal B** is not readily available in public scientific databases, a representative drimane sesquiterpenoid, Drimenol, will be used to illustrate the analytical methodologies. Drimenol shares the core bicyclic decalin skeleton characteristic of this class.

Table 1: Physicochemical Properties of Drimenol (Representative Compound)

Property	Value
Molecular Formula	$C_{15}H_{26}O$
Molecular Weight	222.37 g/mol
Appearance	White solid
Solubility	Soluble in methanol, ethanol, chloroform, ethyl acetate; Insoluble in water

Analytical Methods for Characterization

A multi-technique approach is necessary for the comprehensive characterization of **Mniopetal B**. This typically involves chromatographic separation followed by spectroscopic analysis for structural elucidation and quantification.

Chromatographic Methods

High-performance liquid chromatography (HPLC) is the primary method for the purification and quantification of **Mniopetal B**. Gas chromatography (GC) may also be employed, potentially after derivatization to increase volatility.

Table 2: Representative Chromatographic Data for a Drimane Sesquiterpenoid

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Parameter	HPLC	GC-MS
Column	C18 reverse-phase (e.g., 4.6 x 250 mm, 5 µm)	Capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm)
Mobile Phase/Carrier Gas	Acetonitrile:Water gradient	Helium
Flow Rate	1.0 mL/min	1.0 mL/min
Detection	UV (210 nm)	Mass Spectrometry (MS)
Retention Time (RT)	Variable, dependent on exact structure and gradient	Variable, dependent on temperature program
Quantification	External standard calibration curve	Not the primary method for quantification

Spectroscopic Methods

Mass spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are indispensable for the structural elucidation of **Mniopetal B**.

Table 3: Representative Spectroscopic Data for a Drimane Sesquiterpenoid (Drimenol)

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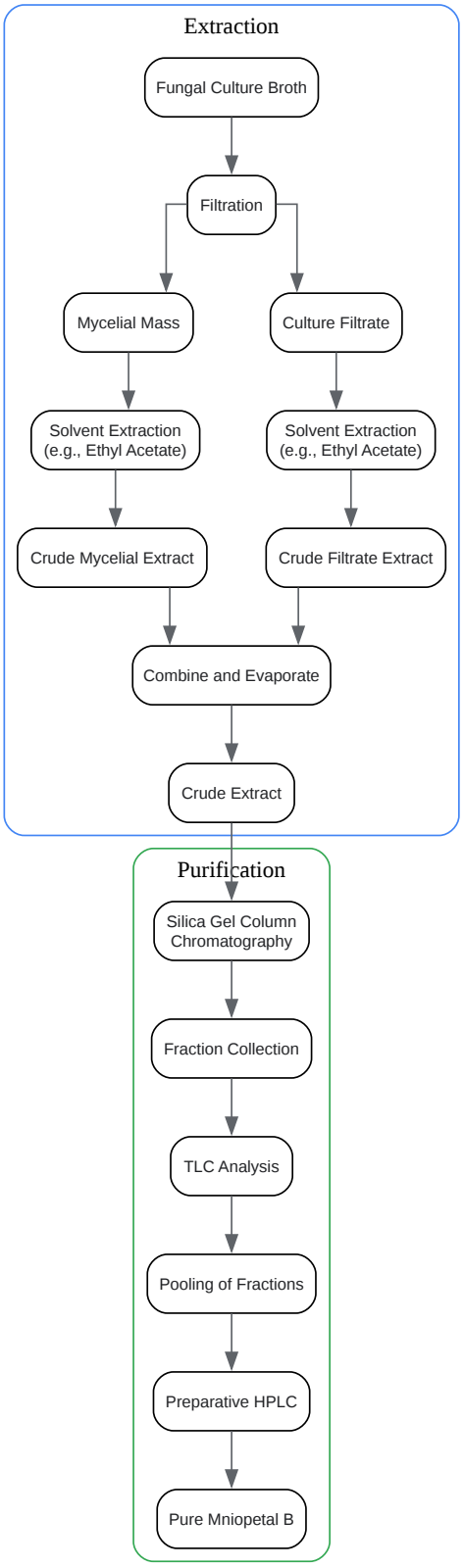
Technique	Observed Data (for Drimenol)	Interpretation
^{1}H NMR ($CDCl_3$, 500 MHz)	δ 0.82 (s, 3H), 0.85 (s, 3H), 0.88 (s, 3H), 1.10-1.70 (m, 13H), 3.75 (t, J=7.5 Hz, 2H)	Presence of methyl groups, methylene and methine protons in the decalin ring system, and a hydroxymethylene group.
^{13}C NMR ($CDCl_3$, 125 MHz)	δ 14.2, 21.7, 24.5, 28.9, 33.3, 33.4, 37.5, 39.2, 41.9, 56.4, 60.8, 63.2, 139.8, 140.1	Reveals the carbon skeleton, including methyl, methylene, methine, and quaternary carbons consistent with a drimane framework.
High-Resolution Mass Spectrometry (HRMS)	m/z $[M+H]^+$ calculated for $C_{15}H_{27}O$: 223.2056; found: 223.2058	Confirms the elemental composition of the molecule.

Experimental Protocols

Protocol 1: Extraction and Isolation of **Mniopetal B** from Fungal Culture

This protocol outlines the general procedure for obtaining a crude extract containing **Mniopetal B** from a liquid culture of Mniopetalum sp.

Workflow for Extraction and Isolation



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Caption: Workflow for **Mniopetal B** extraction and purification.

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Methodology:

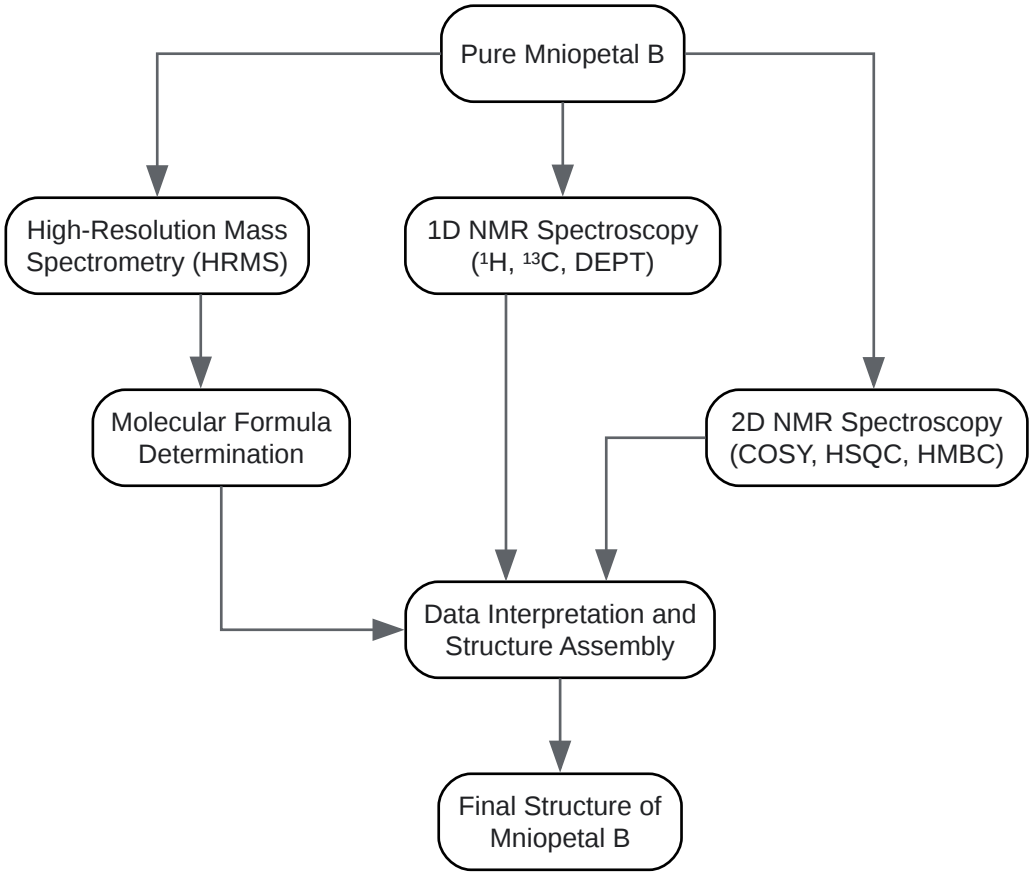
- Fermentation: Culture Mniopetalum sp. in a suitable liquid medium (e.g., Potato Dextrose Broth) for 14-21 days at 25°C with shaking.
- Harvesting: Separate the mycelial mass from the culture broth by filtration.
- Extraction of Mycelium: Macerate the mycelial mass and extract three times with an equal volume of ethyl acetate.
- Extraction of Filtrate: Extract the culture filtrate three times with an equal volume of ethyl acetate.
- Concentration: Combine all ethyl acetate extracts and evaporate the solvent under reduced pressure to obtain the crude extract.
- Fractionation: Subject the crude extract to silica gel column chromatography, eluting with a gradient of n-hexane and ethyl acetate.
- Purification: Collect fractions and monitor by thin-layer chromatography (TLC). Pool fractions containing the compound of interest and purify further using preparative HPLC with a C18 column and a suitable acetonitrile/water gradient.
- Isolation: Collect the peak corresponding to **Mniopetal B** and evaporate the solvent to yield the pure compound.

Protocol 2: Structural Elucidation by NMR and MS

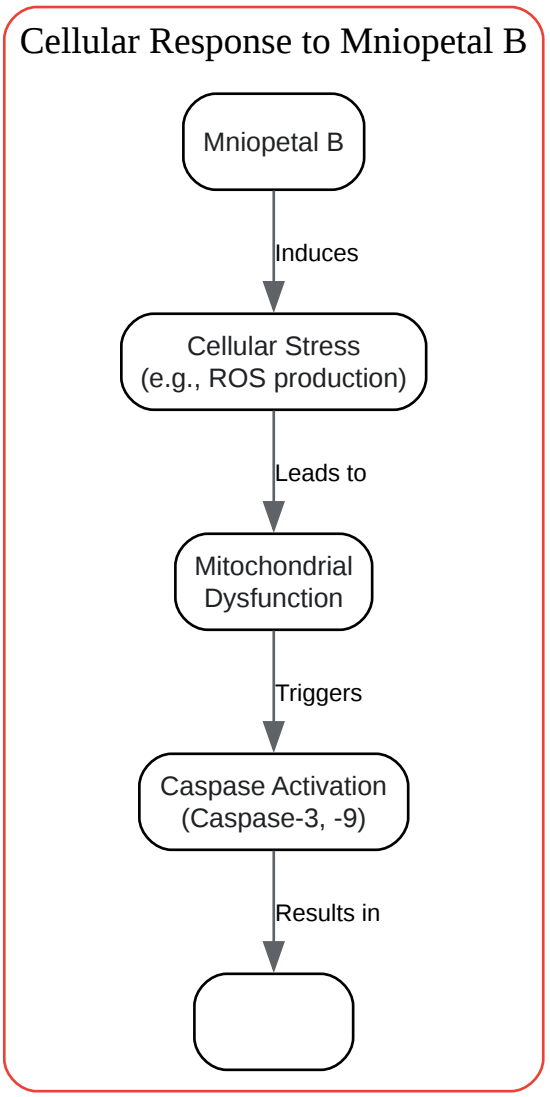
This protocol details the steps for determining the chemical structure of the isolated **Mniopetal B**.

Workflow for Structural Elucidation

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